

literature review of synthetic methods for substituted stilbenes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

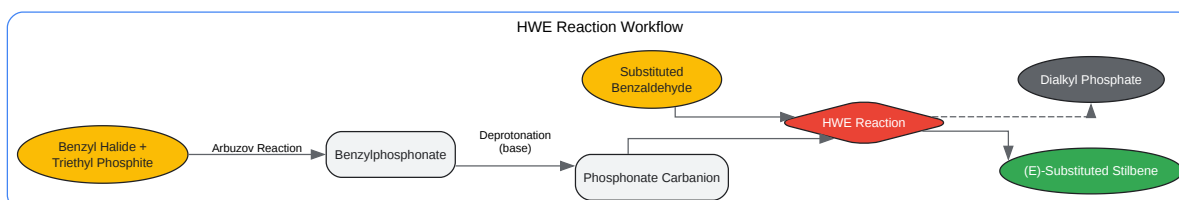
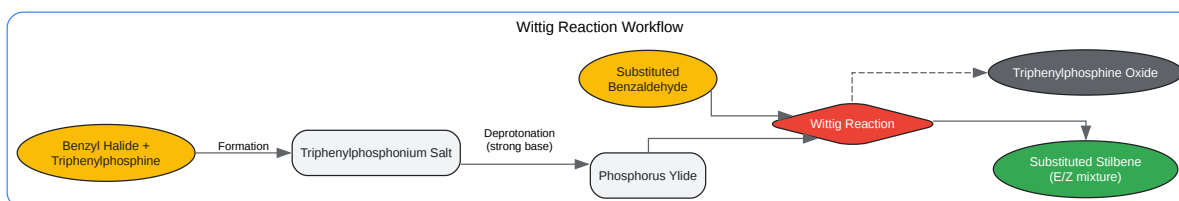
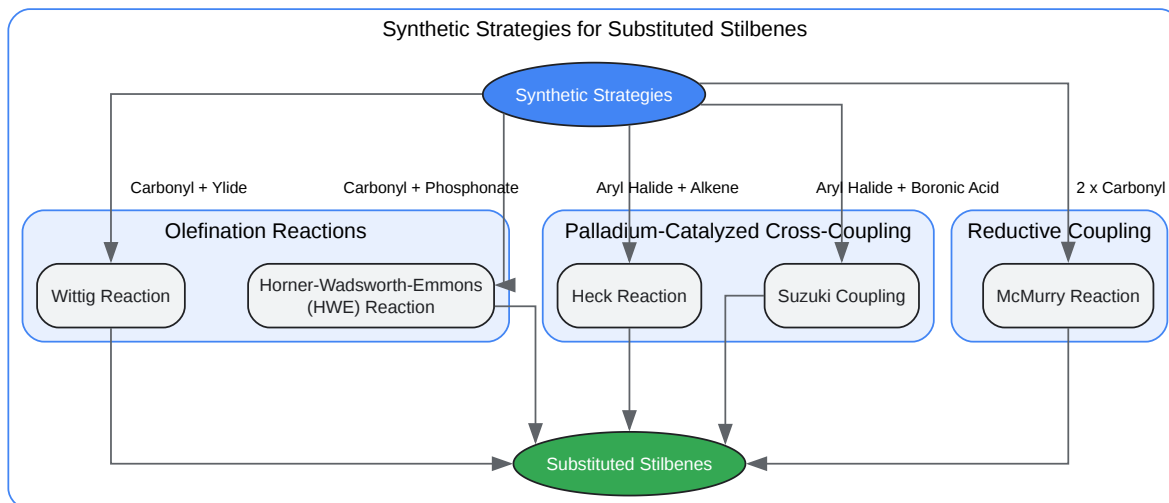
Compound Name: (4-Methoxybenzyl)
(triphenyl)phosphonium bromide

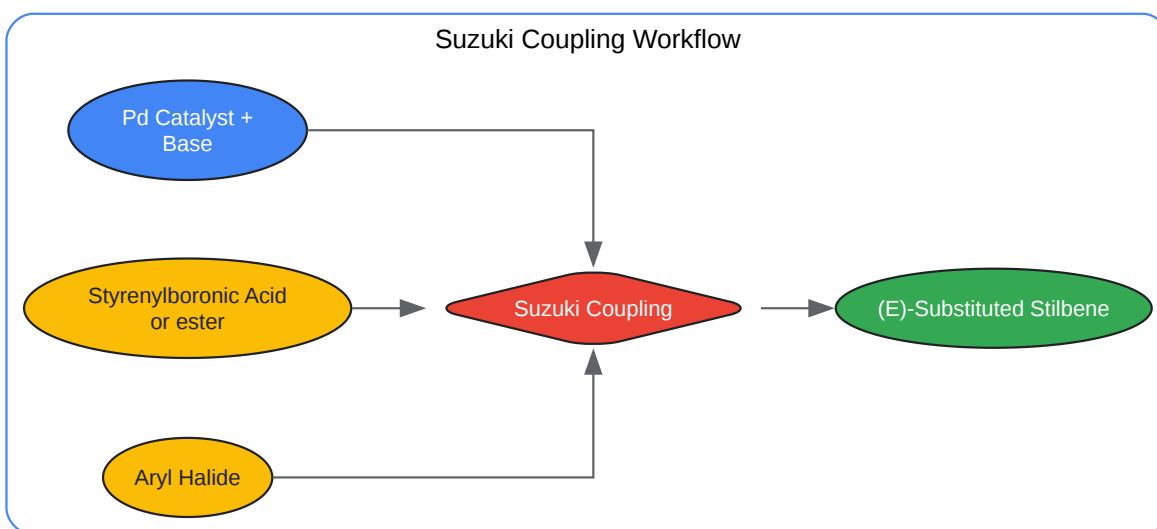
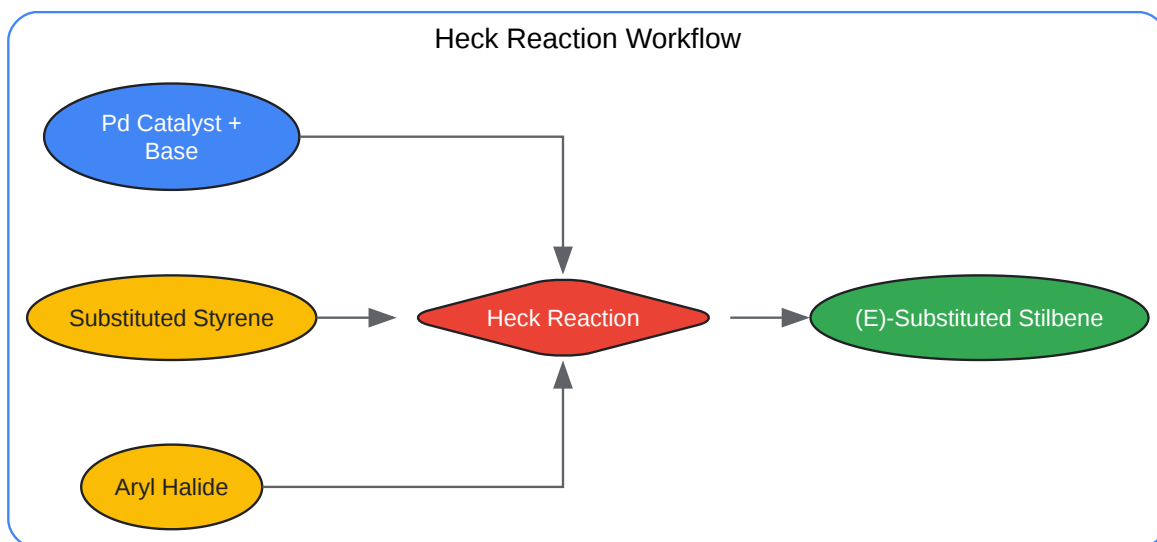
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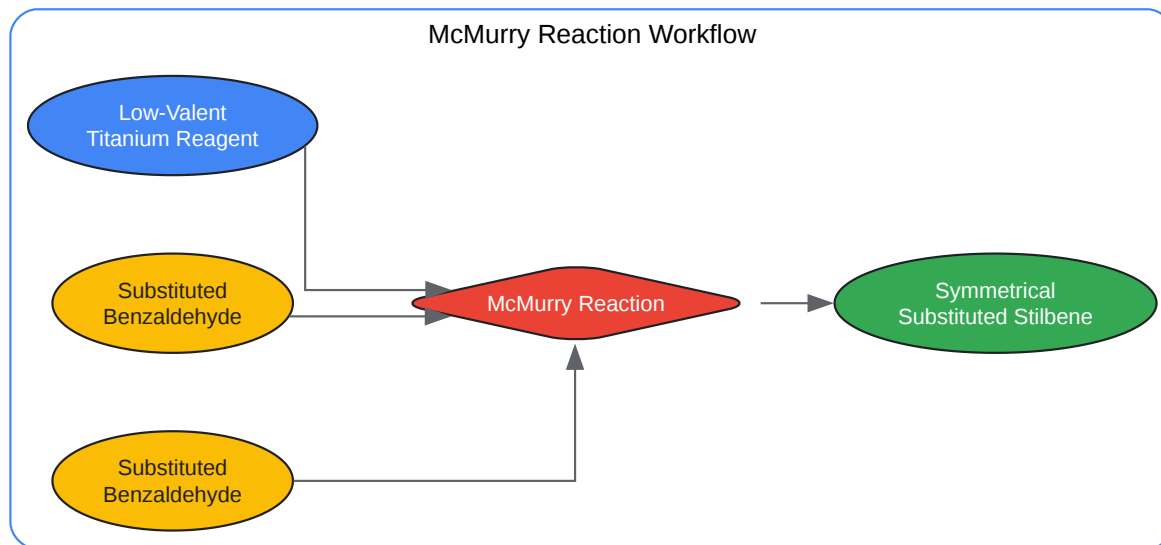
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Overview of Synthetic Strategies for Substituted Stilbenes

The synthesis of substituted stilbenes can be broadly categorized into olefination reactions, palladium-catalyzed cross-coupling reactions, and reductive coupling reactions. The choice of method often depends on the desired stereochemistry (E- or Z-isomer), the nature of the substituents on the aromatic rings, and the availability of starting materials.







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